

Diethyl 1-Decylphosphonate: A Comprehensive Physicochemical Profile

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Compound of Interest

Compound Name: *Diethyl 1-decylphosphonate*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Diethyl 1-decylphosphonate is an organophosphorus compound with the chemical formula C14H31O3P.^{[1][2]} As a member of the phosphonate class of molecules, it holds interest for various applications in research and development due to the unique properties conferred by the carbon-phosphorus bond. This technical guide provides a detailed overview of the core physicochemical characteristics of **Diethyl 1-decylphosphonate**, outlines general experimental protocols for their determination, and presents a typical workflow for its synthesis and characterization. This document is intended to serve as a comprehensive resource for professionals in the fields of chemistry and drug development.

Physicochemical Characteristics

The fundamental physicochemical properties of **Diethyl 1-decylphosphonate** are summarized in the table below. It is important to note that some variation in reported values exists across different commercial suppliers, which may be attributed to differences in measurement conditions and sample purity.

Property	Value	Source(s)
CAS Number	16165-68-7	[1] [2] [3]
Molecular Formula	C ₁₄ H ₃₁ O ₃ P	[1] [2] [3]
Molecular Weight	278.37 g/mol	[1] [2] [3]
Boiling Point	128-130 °C at 0.2 mmHg	[1]
Density	0.938 g/cm ³	[1]
Refractive Index	1.4390	[1]
Calculated XLogP3	5.4	[1]
Vapor Pressure	9.59E-05 mmHg at 25°C	[1]

Experimental Protocols

The following sections detail generalized experimental methodologies for the determination of key physicochemical properties of liquid compounds such as **Diethyl 1-decylphosphonate**. These protocols are based on standard laboratory techniques.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and efficient method for determining the boiling point of a small liquid sample is the capillary method.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Apparatus:

- Thiele tube or oil bath with a stirrer
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Heating source (e.g., Bunsen burner or hot plate)

- Liquid for the bath (e.g., paraffin oil)

Procedure:

- A small amount of the liquid sample (a few milliliters) is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The entire assembly is immersed in a Thiele tube or an oil bath.
- The bath is heated gently and stirred continuously to ensure uniform temperature distribution.
- As the temperature rises, a slow stream of bubbles will emerge from the open end of the capillary tube.
- Heating is continued until a steady and rapid stream of bubbles is observed.
- The heat source is then removed, and the bath is allowed to cool slowly with continuous stirring.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.^[7]

Determination of Density (Pycnometer Method)

Density is the mass of a substance per unit volume. The pycnometer method is a precise technique for measuring the density of liquids.^{[8][9]}

Apparatus:

- Pycnometer (a glass flask with a specific, accurately known volume)
- Analytical balance
- Thermometer

- Water bath

Procedure:

- The clean and dry pycnometer is accurately weighed (m1).
- The pycnometer is filled with the liquid sample, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is carefully wiped from the outside.
- The filled pycnometer is weighed again to determine the mass of the liquid (m2).
- The mass of the liquid is calculated as (m2 - m1).
- The volume of the pycnometer (V) is known or can be determined by filling it with a liquid of known density (e.g., distilled water) and performing a similar mass measurement.
- The density (ρ) of the sample is calculated using the formula: $\rho = (m2 - m1) / V$.
- The temperature at which the measurement is made should be recorded, as density is temperature-dependent.

Determination of Refractive Index (Abbe Refractometer)

The refractive index is a dimensionless number that describes how fast light travels through a material. It is a characteristic property of a substance and can be used for identification and purity assessment.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper
- Solvent for cleaning (e.g., ethanol or acetone)
- Soft tissue paper

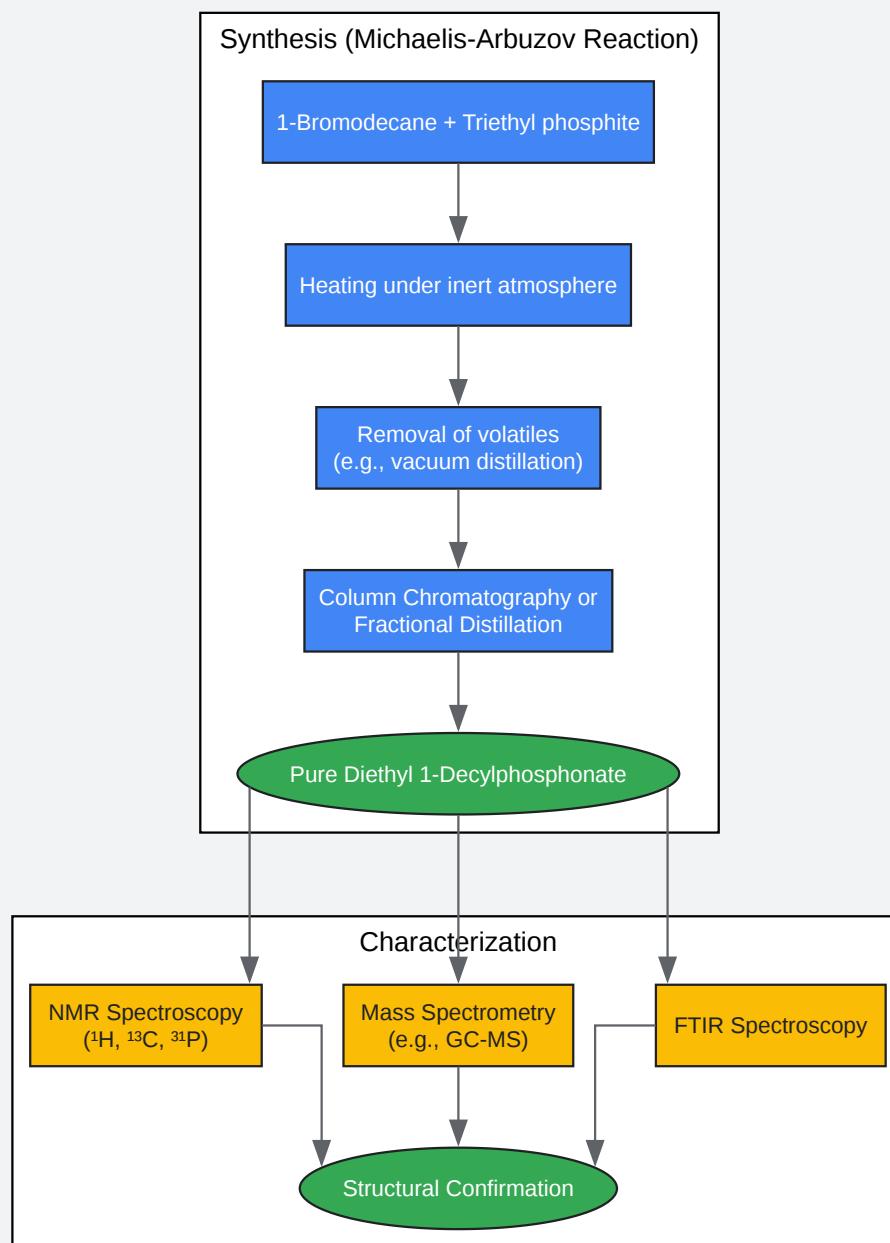
Procedure:

- The refractometer is turned on, and the constant temperature water bath is set to the desired temperature (commonly 20°C or 25°C).
- The prism of the refractometer is cleaned with a suitable solvent and dried with a soft tissue.
- A few drops of the liquid sample are placed on the surface of the prism using a clean dropper.
- The prism is closed and locked.
- The light source is adjusted to illuminate the field of view.
- The adjustment knob is turned until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
- If a color fringe is observed, the chromaticity corrector is adjusted until a sharp, black-and-white dividing line is obtained.
- The refractive index value is read directly from the instrument's scale.

Synthesis and Characterization Workflow

The synthesis of diethyl alkylphosphonates is commonly achieved through the Michaelis-Arbuzov reaction.[\[10\]](#)[\[11\]](#)[\[12\]](#) This reaction involves the nucleophilic attack of a trialkyl phosphite on an alkyl halide. The resulting product is then typically purified and its structure confirmed using various spectroscopic techniques.

General Workflow for Synthesis and Characterization of Diethyl 1-Decylphosphonate

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Caption: General workflow for the synthesis and characterization of **Diethyl 1-Decylphosphonate**.

General Synthesis Protocol (Michaelis-Arbuzov Reaction)

Materials:

- 1-Bromodecane
- Triethyl phosphite
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Inert gas supply (e.g., Nitrogen or Argon)

Procedure:

- A round-bottom flask is charged with 1-bromodecane and a slight molar excess of triethyl phosphite.
- The flask is equipped with a reflux condenser and placed under an inert atmosphere.
- The reaction mixture is heated to a temperature typically ranging from 120°C to 160°C.
- The progress of the reaction is monitored by techniques such as Thin Layer Chromatography (TLC) or ^{31}P NMR spectroscopy.
- Upon completion, the reaction mixture is cooled to room temperature.
- The crude product is purified, typically by vacuum distillation or column chromatography, to yield pure **Diethyl 1-decylphosphonate**.[\[11\]](#)

Characterization Methods

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: Provides information on the number and types of hydrogen atoms in the molecule, confirming the presence of the decyl chain and the ethyl groups of the phosphonate moiety.
- ^{13}C NMR: Shows the carbon framework of the molecule.
- ^{31}P NMR: Is particularly useful for phosphorus-containing compounds, giving a characteristic chemical shift that confirms the formation of the phosphonate.[13]

Mass Spectrometry (MS): Mass spectrometry is used to determine the molecular weight of the compound and can provide information about its structure through fragmentation patterns.

Techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) are often employed.[3]

Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR spectroscopy can be used to identify the functional groups present in the molecule. Characteristic absorption bands for the P=O and P-O-C bonds of the phosphonate group would be expected.

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